

physical and chemical properties of 2-Bromo-4-methyl-6-nitrophenol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Bromo-4-methyl-6-nitrophenol

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Technical Guide: 2-Bromo-4-methyl-6-nitrophenol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical and chemical properties of **2-Bromo-4-methyl-6-nitrophenol**. The information is compiled from various scientific sources to support research, development, and application activities involving this compound.

Core Physical and Chemical Properties

2-Bromo-4-methyl-6-nitrophenol is a substituted aromatic compound with the chemical formula $C_7H_6BrNO_3$.^{[1][2][3]} Its structure consists of a phenol ring substituted with a bromine atom, a methyl group, and a nitro group.

Quantitative Data Summary

The following table summarizes the key quantitative physical and chemical properties of **2-Bromo-4-methyl-6-nitrophenol**. It is important to note that while some data points are from experimental measurements, others are computed estimates and should be regarded as such.

Property	Value	Source
CAS Number	20039-91-2	[1] [2] [3]
Molecular Formula	C ₇ H ₆ BrNO ₃	[1] [2] [3]
Molecular Weight	232.03 g/mol	[1] [2]
Melting Point	68 °C	[3]
Boiling Point	Not experimentally determined; predicted values exist.	[4]
Solubility	No quantitative experimental data available. Expected to be soluble in polar organic solvents.	
pKa	No experimentally determined value found.	
LogP (Octanol/Water Partition Coefficient)	Predicted values are available.	[4]

Spectral Data

Spectroscopic data is crucial for the identification and characterization of **2-Bromo-4-methyl-6-nitrophenol**.

- Mass Spectrometry: Mass spectral data is available, providing information on the compound's molecular weight and fragmentation pattern.[\[2\]](#)[\[3\]](#)
- Infrared (IR) Spectroscopy: IR spectral data has been recorded, which helps in identifying the functional groups present in the molecule.[\[2\]](#)[\[3\]](#)

Experimental Protocols

Synthesis of 2-Bromo-4-methyl-6-nitrophenol

A common method for the synthesis of **2-Bromo-4-methyl-6-nitrophenol** involves the nitration of 2-bromo-4-methylphenol.[\[1\]](#)

Materials:

- 2-Bromo-4-methylphenol
- Sulfuric acid (H₂SO₄)
- Nitric acid (HNO₃)
- Water (H₂O)
- Ethyl acetate (EtOAc)
- Anhydrous sodium sulfate (Na₂SO₄)

Procedure:

- A solution of sulfuric acid (200 mL) in water (620 mL) is prepared and cooled to 0°C.[1]
- Nitric acid (56 g, 889 mmol) is added to the cooled sulfuric acid solution.[1]
- 2-Bromo-4-methylphenol (88 g, 471 mmol) is then added to the reaction mixture.[1]
- The resulting mixture is stirred at room temperature overnight.[1]
- Upon completion of the reaction, the mixture is extracted with ethyl acetate.[1]
- The organic layer is dried over anhydrous sodium sulfate.[1]
- The solvent is removed under reduced pressure.[1]
- The crude product is purified by silica gel column chromatography to yield **2-Bromo-4-methyl-6-nitrophenol** as a yellow solid (81 g, 74% yield).[1]

Potential Biodegradation Pathway

While specific signaling pathways involving **2-Bromo-4-methyl-6-nitrophenol** in biological systems are not documented in the available literature, the environmental fate of similar halogenated nitrophenols has been studied. The following diagram illustrates a plausible biodegradation pathway for a related compound, 2,6-dibromo-4-nitrophenol, which could serve

as a model for the potential environmental degradation of **2-Bromo-4-methyl-6-nitrophenol**. This pathway involves initial reductive and oxidative steps catalyzed by microbial enzymes.

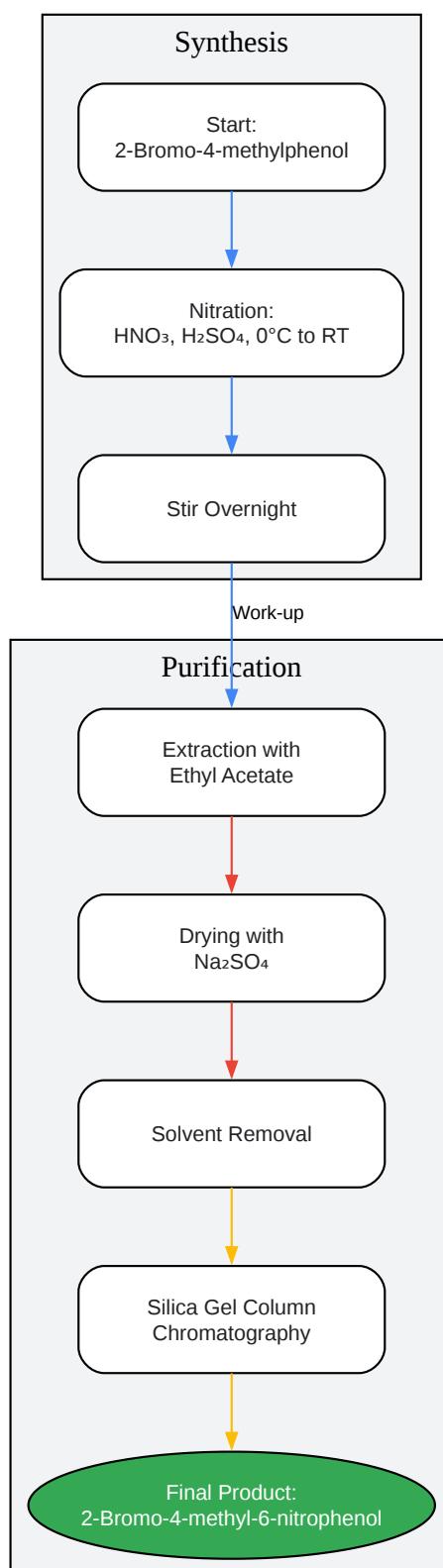


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Caption: Plausible biodegradation pathway for **2-Bromo-4-methyl-6-nitrophenol**.

Experimental Workflow: Synthesis and Purification

The following diagram outlines the general workflow for the synthesis and purification of **2-Bromo-4-methyl-6-nitrophenol** as described in the experimental protocol.



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Caption: Workflow for the synthesis and purification of the target compound.

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- To cite this document: BenchChem. [physical and chemical properties of 2-Bromo-4-methyl-6-nitrophenol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1265902#physical-and-chemical-properties-of-2-bromo-4-methyl-6-nitrophenol]

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